

Application Notes and Protocols for T-3775440 in In Vivo Xenograft Models

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Compound of Interest

Compound Name: *Lsd1-IN-16*

Cat. No.: *B12406544*

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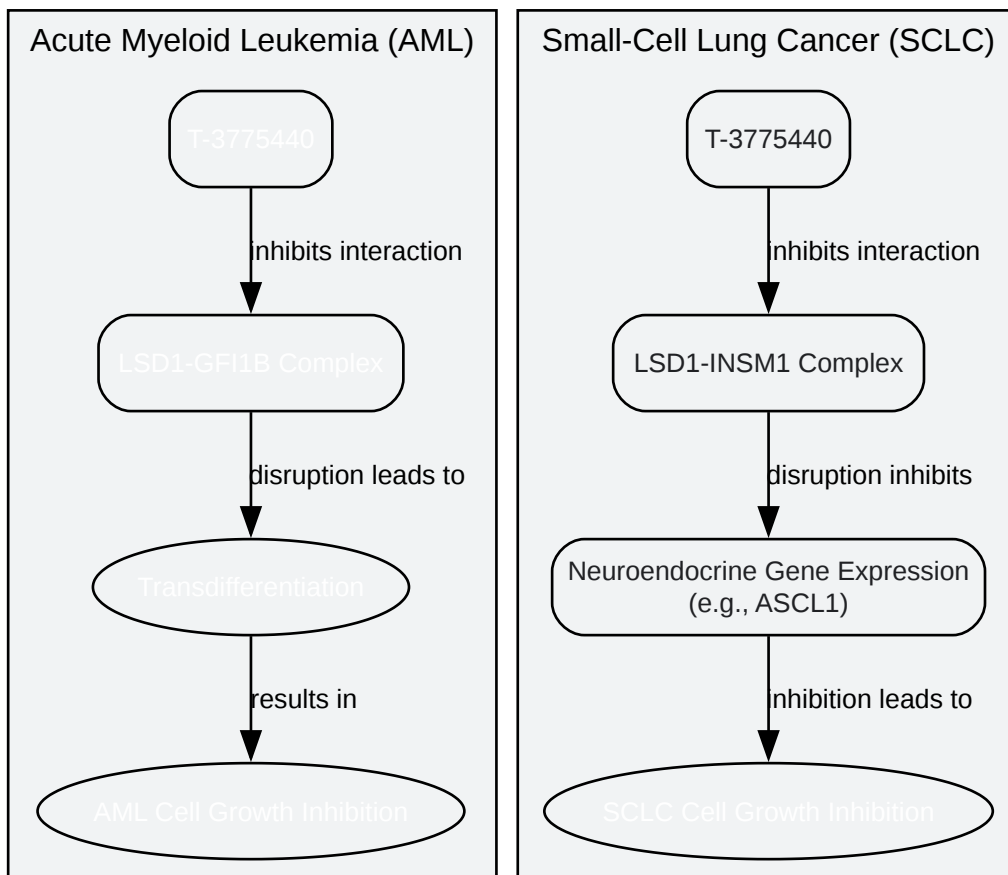
Introduction

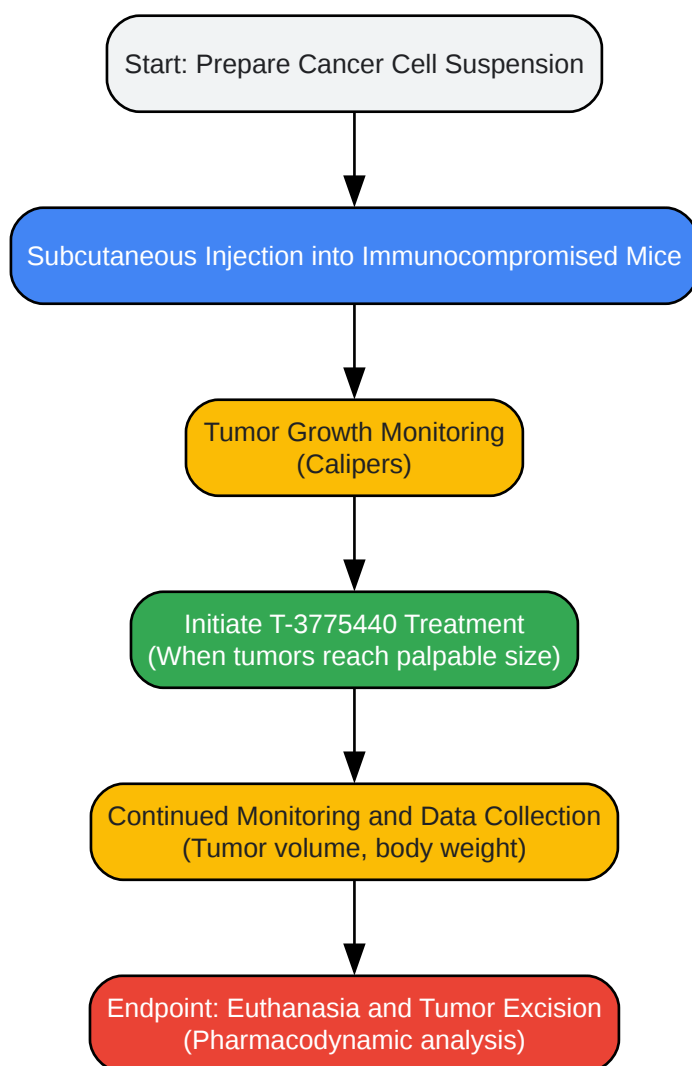
T-3775440 is a novel, irreversible small molecule inhibitor of Lysine-Specific Demethylase 1 (LSD1), an enzyme implicated in the pathogenesis of various cancers, including acute myeloid leukemia (AML) and small-cell lung cancer (SCLC).^{[1][2][3]} By inhibiting LSD1, T-3775440 disrupts the interaction between LSD1 and key transcription factors, such as Growth Factor Independent 1B (GFI1B) and Insulinoma-Associated 1 (INSM1). This disruption leads to the transdifferentiation of leukemia cells and inhibits the expression of neuroendocrine-associated genes in SCLC, ultimately impairing tumor growth.^{[1][3]} These application notes provide detailed protocols for utilizing T-3775440 in preclinical in vivo xenograft models based on published studies.

Mechanism of Action

T-3775440 functions by irreversibly binding to and inhibiting the enzymatic activity of LSD1. In AML, particularly acute erythroid leukemia (AEL) and acute megakaryoblastic leukemia (AMKL), this inhibition disrupts the LSD1-GFI1B protein complex.^{[1][2]} The dissociation of this complex leads to a change in gene expression, inducing a transdifferentiation of the leukemic cells into granulomonocytic-like lineages, which suppresses their proliferation.^[1] In SCLC, T-3775440 disrupts the interaction between LSD1 and the transcriptional repressor INSM1, which in turn inhibits the expression of critical neuroendocrine genes like ASCL1, leading to reduced cell proliferation.^[3]

Mechanism of Action of T-3775440





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- 3. LSD1 Inhibitor T-3775440 Inhibits SCLC Cell Proliferation by Disrupting LSD1 Interactions with SNAG Domain Proteins INSM1 and GFI1B - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for T-3775440 in In Vivo Xenograft Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12406544#t-3775440-dosage-for-in-vivo-xenograft-models]

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